

3-ethoxypropanal CAS number and molecular formula

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Compound of Interest

Compound Name: **3-ETHOXYPROPANAL**

Cat. No.: **B1330410**

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An In-depth Technical Guide to 3-Ethoxypropanal

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethoxypropanal, also known by its synonym 3-ethoxypropionaldehyde, is an organic chemical compound classified as an aldehyde and an ether. Its chemical structure, featuring both a reactive aldehyde group and a stable ether linkage, makes it a potentially useful intermediate and building block in organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, a plausible synthetic approach, and its potential applications in research and development, particularly within the pharmaceutical and chemical industries.

Core Chemical Information

The fundamental identifiers and properties of **3-ethoxypropanal** are summarized below.

Property	Value	Reference
CAS Number	2806-85-1	[1]
Molecular Formula	C5H10O2	[1]
Molecular Weight	102.13 g/mol	[2]
IUPAC Name	3-ethoxypropanal	[3]
Synonyms	3-Ethoxypropionaldehyde, beta-Ethoxypropionaldehyde	[3] [4]
Appearance	Colorless liquid (inferred from related compounds)	
Boiling Point	Not precisely determined, though related compounds have boiling points in the range of 160-161 °C	[5]
Solubility	Expected to be soluble in water	[4]

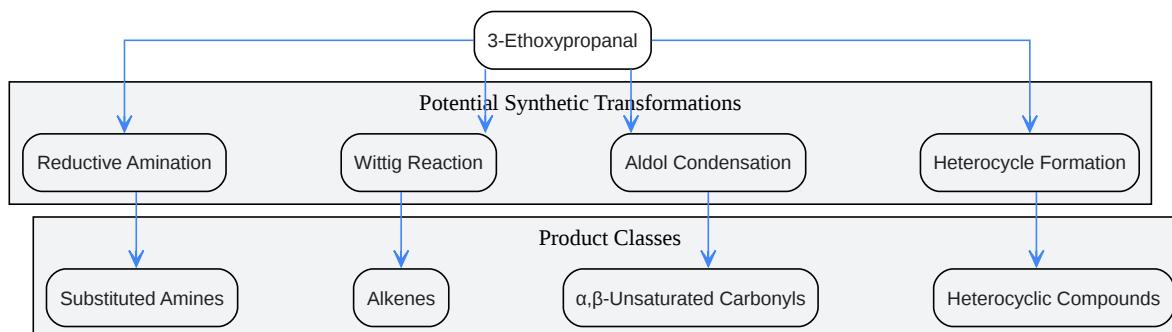
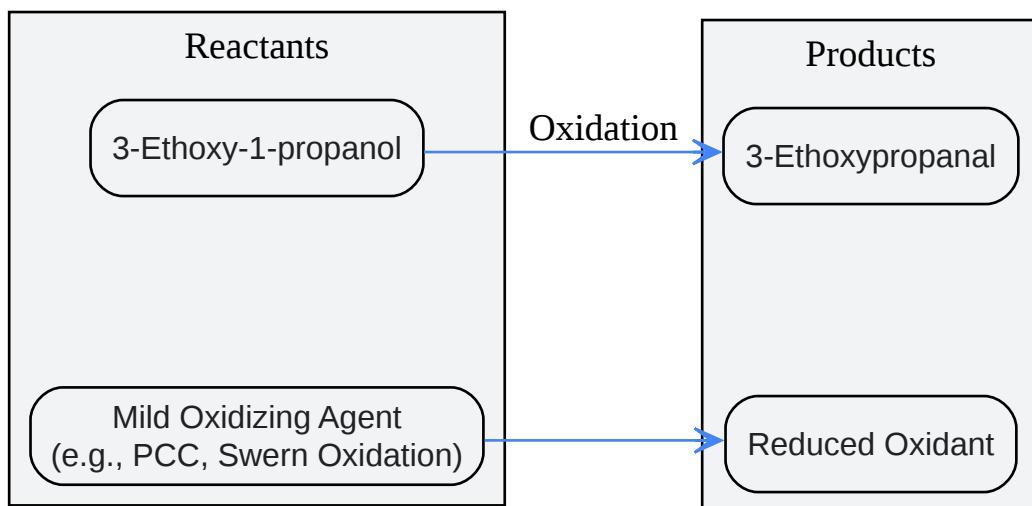
Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-ethoxypropanal** are not extensively documented in readily available literature, a common and logical method for its preparation is through the oxidation of the corresponding primary alcohol, 3-ethoxy-1-propanol. [\[6\]](#)

Plausible Synthetic Route: Oxidation of 3-Ethoxy-1-propanol

This method involves the conversion of the primary alcohol group of 3-ethoxy-1-propanol into an aldehyde. Various oxidizing agents can be employed for this transformation. A mild oxidizing agent is preferable to prevent over-oxidation to the carboxylic acid.

Reaction Scheme:



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References

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